

1-Chloro-4-ethoxybutane CAS number and properties

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Compound of Interest

Compound Name: 1-Chloro-4-ethoxybutane

CAS No.: 36865-43-7

Cat. No.: B1584359

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Technical Monograph: 1-Chloro-4-ethoxybutane

Functional Class: Haloalkyl Ether / Bifunctional C4 Linker CAS Registry Number: 36865-43-7[1]
[2]

Executive Summary

1-Chloro-4-ethoxybutane (4-Chlorobutyl ethyl ether) is a bifunctional organic intermediate characterized by a four-carbon alkyl chain terminated by a reactive primary chloride and a stable ethoxy ether group.[2][3][4] It serves as a critical building block in medicinal chemistry for introducing the 4-ethoxybutyl motif—a moiety often utilized to modulate lipophilicity (LogP) and solubility profiles in active pharmaceutical ingredients (APIs). Unlike simple alkyl halides, the ether oxygen provides a hydrogen-bond acceptor site, influencing the pharmacokinetics of the target molecule.

Chemical Identity & Physicochemical Properties[3] [5][6]

Nomenclature & Identification

Parameter	Value
IUPAC Name	1-Chloro-4-ethoxybutane
Common Synonyms	4-Chlorobutyl ethyl ether; Butane, 1-chloro-4-ethoxy-
CAS Number	36865-43-7
Molecular Formula	C ₆ H ₁₃ ClO
Molecular Weight	136.62 g/mol
SMILES	CCOCCCCCl
InChI Key	IXRDURXALZYREB-UHFFFAOYSA-N

Physical Properties

Note: Values represent experimental data where available; otherwise, consensus predicted values are cited for research guidance.

Property	Value	Condition / Note
Boiling Point	157.6 ± 23.0 °C	@ 760 mmHg (Predicted)
Density	0.9 ± 0.1 g/cm ³	Liquid @ 20 °C
Flash Point	57.6 ± 17.9 °C	Flammable Liquid
Refractive Index	1.416	Predicted
LogP (Octanol/Water)	1.86	Lipophilic
Solubility	Miscible in DCM, THF, EtOH	Immiscible in Water

Synthetic Pathways & Methodology

For high-purity research applications, the synthesis of **1-chloro-4-ethoxybutane** typically follows two primary routes. The choice depends on the starting material availability (THF vs. 4-ethoxybutanol).

Route A: Chlorination of 4-Ethoxybutanol (Lab Scale Preferred)

This route offers the highest specificity, minimizing the formation of bis-ether byproducts.

- Precursor: 4-Ethoxybutanol (formed via acid-catalyzed ring opening of THF with ethanol).
- Reagent: Thionyl Chloride () with Pyridine catalyst.
- Mechanism: Nucleophilic substitution () of the hydroxyl group by chloride via a chlorosulfite intermediate.

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, addition funnel, and inlet.
- Charge: Add 4-ethoxybutanol (1.0 eq) and Pyridine (1.1 eq) in Dichloromethane (DCM). Cool to 0°C.^[5]
- Addition: Dropwise add Thionyl Chloride (1.2 eq) over 30 minutes. The exotherm must be controlled to <10°C.
- Reflux: Warm to room temperature, then reflux for 2–3 hours to ensure complete conversion (and gas evolution).
- Workup: Quench with ice water. Wash organic layer with sat.^[5] (to remove acid) and Brine. Dry over .^[5]

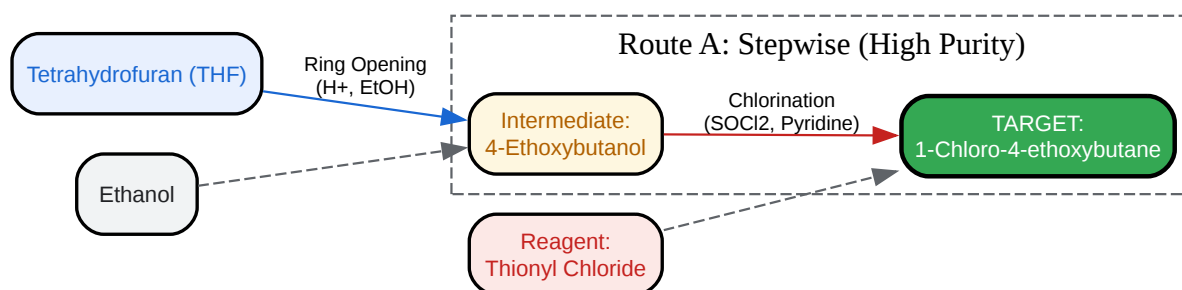
- Purification: Fractional distillation under reduced pressure.

Route B: Direct Ring Opening of Tetrahydrofuran (Industrial)

Used for bulk synthesis, though it requires careful control to prevent polymerization or 1,4-dichlorobutane formation.

- Reagents: Tetrahydrofuran (THF), Ethanol, Zinc Chloride () catalyst, gas.
- Mechanism: Acid-activated ether cleavage followed by nucleophilic attack by ethanol (minor) or chloride. Note: Direct ethoxylation is competing with chlorination; often THF is opened with EtOH/ first.

Synthesis Workflow Diagram



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Figure 1: Stepwise synthesis of **1-Chloro-4-ethoxybutane** via THF ring opening and subsequent chlorination.

Reactivity Profile & Applications

Nucleophilic Substitution ()

The primary utility of **1-chloro-4-ethoxybutane** is as an alkylating agent. The terminal chloride is a moderate leaving group, suitable for reaction with strong nucleophiles.

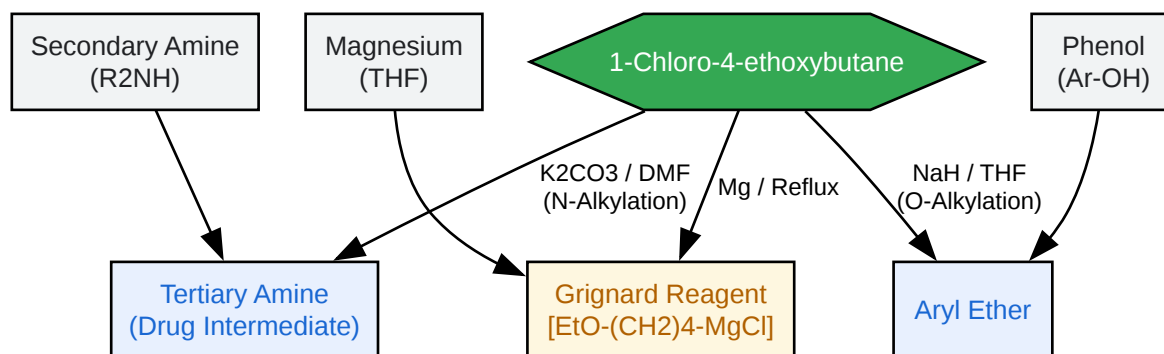
- N-Alkylation: Reacts with secondary amines (in the presence of
or
) to form tertiary amines. This is standard in synthesizing antihistamines or neuroactive ligands requiring a flexible ether tether.
- O-Alkylation: Reacts with phenols to form aryl-alkyl ethers.

Grignard Reagent Formation

The compound can form 4-ethoxybutylmagnesium chloride ().

- Conditions: Magnesium turnings in anhydrous THF, initiated with
or dibromoethane.
- Utility: This Grignard reagent acts as a nucleophilic carbon source to introduce the 4-ethoxybutyl chain into ketones, aldehydes, or esters.

Reactivity Flowchart



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Figure 2: Primary reactivity modes including N-alkylation, O-alkylation, and Grignard formation.

Handling, Safety, and Storage

Signal Word: WARNING

Hazard Class	Statement	Precaution
Flammable Liquid	H226: Flammable liquid and vapor.	Keep away from heat/sparks/open flames. Ground/bond container.
Skin Irritation	H315: Causes skin irritation.	Wear nitrile gloves. Wash thoroughly after handling.
Eye Irritation	H319: Causes serious eye irritation.	Wear safety goggles. Rinse cautiously with water if exposed.
Storage	Moisture Sensitive.[3]	Store under inert gas (or Ar) in a cool, dry place.

Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to HCl generation upon combustion).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 520821, **1-Chloro-4-ethoxybutane**. Retrieved from [\[Link\]](#)[\[2\]](#)[\[6\]](#)

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